

# Application Notes and Protocols: Dissolution and Storage of ACTH (4-10)

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## Compound of Interest

Compound Name: ACTH (4-10)

CAS No.: 4037-01-8

Cat. No.: B1664359

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These application notes provide detailed protocols for the proper dissolution and storage of Adrenocorticotrophic Hormone (4-10) (**ACTH (4-10)**) to ensure its stability and efficacy in experimental settings. **ACTH (4-10)** is a heptapeptide fragment of ACTH with the sequence Met-Glu-His-Phe-Arg-Trp-Gly.[1][2] It acts as an agonist for melanocortin receptors, primarily MC3R and MC4R, and is utilized in neurological and metabolic research.[1][3][4]

## Data Presentation

### Table 1: Solubility of ACTH (4-10)

Solvent	Concentration	Notes
Water	Up to 1-2 mg/mL[2][3]	Recommended for most in vitro applications.
DMSO	25-55 mg/mL[1][4][5]	May require sonication to fully dissolve.[1][4]
Acetonitrile	Recommended for higher concentrations	Use if solubility in water is insufficient.[2]
0.9% Saline	1 µg/µL (for 1µg dose)[6]	Suitable for in vivo preparations.[6]

**Table 2: Storage Conditions for Lyophilized ACTH (4-10) Powder**

Storage Temperature	Duration	Important Considerations
-20°C	1 to ≥ 4 years[1][3][4][7]	Keep sealed, protected from light and moisture.[1][2]
-80°C	Up to 2 years[1]	Optimal for long-term storage.
0-5°C	Up to 6 months[8]	Suitable for short-term storage.

**Table 3: Storage Conditions for Reconstituted ACTH (4-10) Solutions**

Storage Temperature	Duration	Important Considerations
-20°C	1 to 3 months[1][8]	Aliquot to avoid freeze-thaw cycles.[1][8]
-80°C	6 to 12 months[1][4]	Recommended for long-term storage of stock solutions.
+4°C	Up to 5 days[8]	For short-term use after reconstitution.

## Experimental Protocols

### Protocol 1: Reconstitution of Lyophilized ACTH (4-10)

This protocol outlines the steps for reconstituting lyophilized **ACTH (4-10)** to prepare a stock solution.

#### Materials:

- Lyophilized **ACTH (4-10)** peptide
- Sterile, high-purity water, DMSO, or other desired solvent
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

- **Pre-centrifugation:** Before opening, briefly centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.
- **Solvent Selection:** Choose a solvent based on the desired stock concentration and downstream application (see Table 1). For cell-based assays, sterile water is often preferred. For higher concentrations, DMSO may be necessary.
- **Reconstitution:**
  - Carefully add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration. For example, to make a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent.
  - Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved.
- **Assisting Dissolution:** If the peptide does not dissolve readily, sonication can be used to aid dissolution, particularly when using DMSO.[\[1\]\[4\]](#)
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in low-protein-binding tubes.[\[1\]\[8\]](#)

- Storage: Immediately store the aliquots at -20°C or -80°C as detailed in Table 3.

## Protocol 2: Storage of ACTH (4-10)

Proper storage is critical for maintaining the integrity of the peptide.

Lyophilized Powder:

- Store the vial in a desiccator at -20°C for long-term stability.[2][3]
- The product is hygroscopic and should be protected from light and moisture.[2]

Reconstituted Solutions:

- Long-term: For storage longer than a few days, store aliquots at -80°C for up to 6-12 months or at -20°C for 1-3 months.[1][4][8]
- Short-term: If the solution will be used within a few days, it can be stored at 4°C for up to 5 days.[8]
- Working Solutions: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[1][9]

## Protocol 3: Example Application - In Vitro Melanocortin Receptor Activation Assay

This protocol provides a general workflow for using an **ACTH (4-10)** solution in a cell-based assay to measure receptor activation.

Materials:

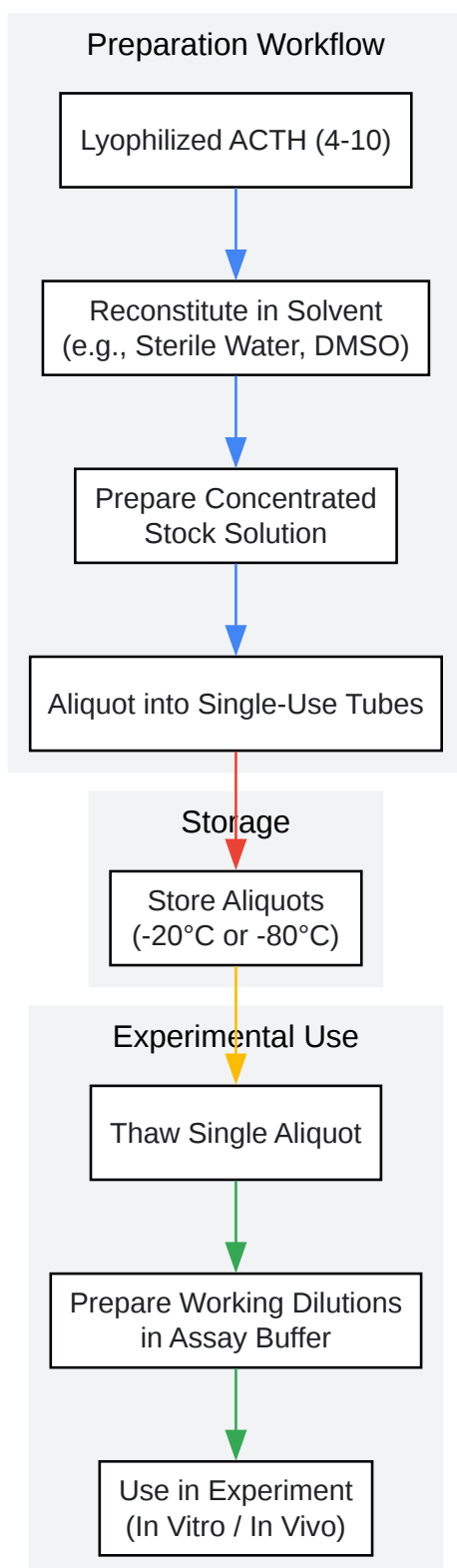
- Cells expressing MC3R or MC4R
- Appropriate cell culture medium
- Reconstituted **ACTH (4-10)** stock solution (e.g., 1 mM in sterile water)
- Assay buffer (e.g., HBSS)

- Detection reagents (e.g., for measuring cAMP levels)
- Multi-well assay plates

#### Procedure:

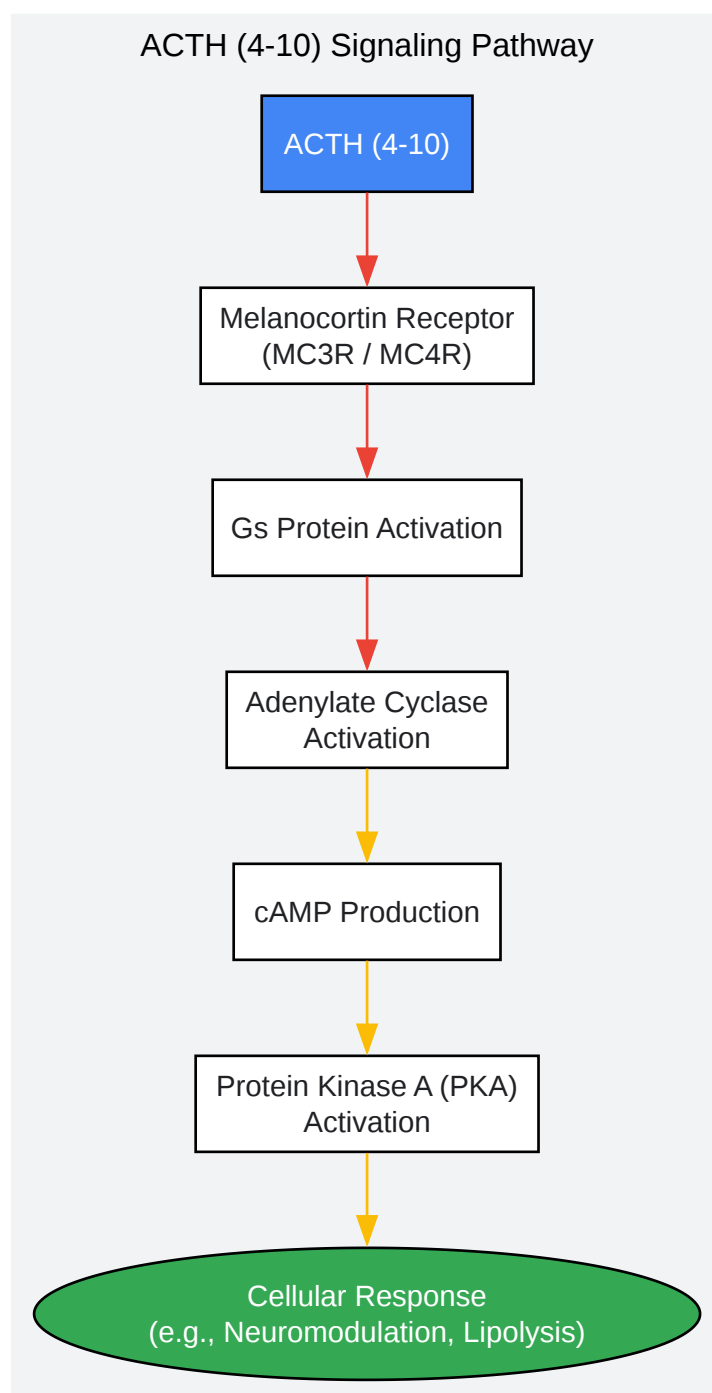
- Cell Plating: Seed the cells in a multi-well plate at a density appropriate for your assay and allow them to adhere overnight.
- Preparation of Working Solutions:
  - Thaw an aliquot of the **ACTH (4-10)** stock solution.
  - Perform serial dilutions of the stock solution in the assay buffer to create a range of working concentrations. The final concentrations should bracket the known EC50 values for the target receptor (EC50 for human MC3R is 23 nM and for MC4R is 330 nM).[3]
- Cell Treatment:
  - Remove the culture medium from the cells.
  - Wash the cells gently with assay buffer.
  - Add the prepared working solutions of **ACTH (4-10)** to the respective wells. Include a vehicle control (assay buffer only).
- Incubation: Incubate the plate at 37°C for the desired period to allow for receptor stimulation.
- Detection: Following incubation, lyse the cells and measure the downstream signaling molecule (e.g., cAMP) according to the manufacturer's instructions for your specific assay kit.
- Data Analysis: Plot the response (e.g., cAMP concentration) against the log of the **ACTH (4-10)** concentration to generate a dose-response curve and calculate the EC50.

## Mandatory Visualization



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Caption: Workflow for preparing and storing **ACTH (4-10)**.



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Caption: **ACTH (4-10)** signaling via melanocortin receptors.

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